

An In-depth Technical Guide to 2,4,5-Trifluorobenzoic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,4,5-Trifluorobenzoic acid

Cat. No.: B125228

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **2,4,5-Trifluorobenzoic Acid** (2,4,5-TFBA), a key intermediate in the synthesis of pharmaceuticals, agrochemicals, and advanced materials.^{[1][2]} Its significance is particularly notable in the development of modern quinolone antibiotics, where the trifluorinated phenyl ring is a critical structural component.^[3]

Chemical Structure and Formula

2,4,5-Trifluorobenzoic acid is an aromatic carboxylic acid distinguished by three fluorine atoms substituted on the benzene ring.^[3] This specific fluorination pattern confers unique chemical properties and reactivity, making it a valuable precursor in complex organic synthesis.^[3]

Chemical Formula: $C_7H_3F_3O_2$ ^{[2][3][4]}

SMILES: C1=C(C(=CC(=C1F)F)F)C(=O)O^[4]

InChI Key: AKAMNXFLKYKFOJ-UHFFFAOYSA-N^{[4][5]}

Caption: Chemical structure of **2,4,5-Trifluorobenzoic acid**.

Physicochemical Properties

The quantitative data for **2,4,5-Trifluorobenzoic acid** are summarized in the table below for ease of reference and comparison.

Property	Value	References
IUPAC Name	2,4,5-trifluorobenzoic acid	[4]
CAS Number	446-17-3	[3][4][6]
Molecular Weight	176.09 g/mol	[2][3][4]
Appearance	Off-white to light yellow crystalline powder	[3]
Melting Point	94-96 °C	[7]
Solubility	Sparingly soluble in water; Soluble in ethanol, acetone, dichloromethane	[8]
Acidity	It is a stronger acid than benzoic acid due to the electron-withdrawing effect of the three fluorine atoms, which stabilizes the conjugate carboxylate anion.	[8]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **2,4,5-Trifluorobenzoic acid**.

Technique	Data Highlights	References
^1H NMR	400 MHz in CDCl_3	[5]
^{13}C NMR	Spectrum available at ChemicalBook.	[9]
Mass Spec (GC-MS)	m/z Top Peak: 159; 2nd Highest: 176; 3rd Highest: 131	[4]
FTIR Spectroscopy	Instrument: Bruker Tensor 27 FT-IR; Technique: KBr disc	[4]
Raman Spectroscopy	Instrument: Bruker MultiRAM Stand Alone FT-Raman Spectrometer	[4]

Experimental Protocols

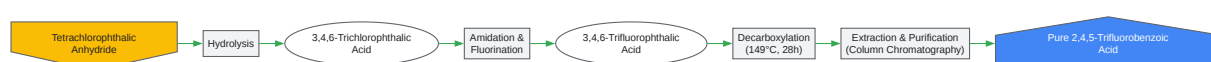
A. Synthesis of **2,4,5-Trifluorobenzoic Acid**

A common industrial synthesis route for 2,4,5-TFBA starts from tetrachlorophthalic anhydride and proceeds through hydrolysis, fluorination, and decarboxylation steps.[1] The traditional production method involves five steps: contraction, fluorination, hydrolysis, alkali solution, and acid-analyzed decarboxylation.[10]

Illustrative Decarboxylation Protocol: This protocol details the final stage of synthesis to yield the pure product.

- **Reaction Setup:** The crude product from the preceding fluorination and hydrolysis steps is placed in a round-bottomed flask equipped with a condenser and magnetic stirrer.
- **Heating:** The reaction mixture is stirred at 149 °C for 28 hours.[1]
- **Work-up:** The flask is cooled to room temperature. The contents are then poured into 400 mL of water.[1]
- **Extraction:** The aqueous mixture is extracted with ethyl acetate (4 x 100 mL).[1]

- Washing & Drying: The combined organic extracts are washed with water (2 x 100 mL), dried over magnesium sulfate, and then filtered.[1]
- Isolation: The solvent is removed by evaporation in vacuo to yield the crude product.[1]
- Purification: The final pure product (mp 101–102 °C) is obtained via column chromatography on silica gel, achieving a yield of 96.3%.[1] The product's identity is confirmed using ¹H NMR and GC/MS.[1]



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **2,4,5-Trifluorobenzoic acid**.

B. Analytical Protocol: HPLC Monitoring

High-Performance Liquid Chromatography (HPLC) is an effective method for monitoring the progress of the synthesis reaction.[1]

- Instrumentation: HPLC system with UV detection.
- Mobile Phase Options:
 - Acetonitrile : Water : Trifluoroacetic Acid (40:60:2)[1]
 - Acetonitrile : 0.1% Citric Acid aqueous solution (55:45)[1]
- Detection: The detection wavelength is set to 272 nm.[1]
- Application: This method can be used to accurately quantify the intermediates and the final product, helping to determine the optimal reaction time.[1]

Applications in Drug Development and Other Industries

2,4,5-Trifluorobenzoic acid is a crucial building block in several high-value applications.

- **Pharmaceuticals:** It is a primary precursor for the synthesis of quinolone antibiotics, a class of broad-spectrum antibacterial drugs.[3] The fluorine atoms can enhance pharmacokinetic properties such as bioavailability, metabolic stability, and target affinity.[11]
- **Agrochemicals:** The compound is used in formulating effective herbicides and fungicides.[2]
- **Material Science:** It serves as an intermediate in the development of specialized liquid crystals and advanced polymers that require high thermal and chemical resistance.[2][3]

Safety and Handling

- **GHS Hazard Statements:** H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[4]
- **Personal Protective Equipment (PPE):** Recommended PPE includes a dust mask (type N95), eyeshields, and gloves.
- **Storage:** Store at room temperature.[2]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. americanlaboratory.com [americanlaboratory.com]
- 2. chemimpex.com [chemimpex.com]
- 3. nbinnno.com [nbinnno.com]

- 4. 2,4,5-Trifluorobenzoic acid | C₇H₃F₃O₂ | CID 521170 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 2,4,5-Trifluorobenzoic acid(446-17-3) 1H NMR [m.chemicalbook.com]
- 6. 2,4,5-Trifluorobenzoic acid [xieshichem.com]
- 7. 2,4,5-Trifluorobenzoic acid | 446-17-3 [chemicalbook.com]
- 8. kaibangchem.com [kaibangchem.com]
- 9. 2,4,5-Trifluorobenzoic acid(446-17-3) 13C NMR [m.chemicalbook.com]
- 10. Page loading... [wap.guidechem.com]
- 11. nbinno.com [nbinno.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2,4,5-Trifluorobenzoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b125228#2-4-5-trifluorobenzoic-acid-chemical-structure-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com